

An In-depth Technical Guide to Murexide (Aminon)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aminon

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Preamble: This document provides a comprehensive technical overview of Murexide, a compound often known by the trade name **Aminon**. Murexide, chemically identified as the ammonium salt of purpuric acid, serves as a crucial indicator in analytical chemistry, particularly in complexometric titrations. This guide will delve into its core physical and chemical properties, detail the experimental protocols for its application, and visualize its mechanism of action.

Core Chemical Identity

Murexide, or Ammonium Purpurate, is an organic compound with a rich history in both dyeing and analytical chemistry.^{[1][2]} It is the ammonium salt of purpuric acid and is notable for its ability to form colored complexes with various metal ions, making it a valuable indicator for quantifying these metals in solution.^{[3][4]}

Physical and Chemical Properties

Murexide is a reddish-purple crystalline solid that is soluble in water.^{[1][5]} Its aqueous solutions exhibit distinct color changes in response to varying pH levels, appearing yellow in strongly acidic conditions, reddish-purple in weakly acidic solutions, and blue-purple in alkaline environments.^{[6][1][7]} This pH-dependent chromism is fundamental to its function as an indicator.

Table 1: Key Physical and Chemical Properties of Murexide

Property	Value	Citations
IUPAC Name	Ammonium 2,6-dioxo-5-[(2,4,6-trioxo-5-hexahydropyrimidinylidene)amino]-3H-pyrimidin-4-olate	[1]
Synonyms	Ammonium Purpurate, Murexide, MX, Purpuric acid ammonium salt	[1][8]
CAS Number	3051-09-0	[6][8][9]
Molecular Formula	C ₈ H ₈ N ₆ O ₆	[1][8]
Molar Mass	284.19 g/mol	[8][10]
Appearance	Red-purple to dark red powder	[6][8][11]
Melting Point	Decomposes above 300 °C	[5][12]
Solubility	Soluble in water, slightly soluble in ethanol, insoluble in ether.	[6][1][7][13]
pKa Values	pKa ₁ = 0, pKa ₂ = 9.2, pKa ₃ = 10.5	[7]
Maximum Absorbance (for Calcium)	506 nm	[6]

Experimental Protocols

Murexide is predominantly used as an indicator in the complexometric titration of metal ions, most notably calcium. The following protocols provide a detailed methodology for its preparation and application.

Due to the instability of murexide in aqueous solutions, it is often prepared as a solid mixture or fresh for immediate use.[14][15]

Method A: Solid Mixture

- Weigh 0.2 g of murexide powder.
- Weigh 100 g of analytical grade sodium chloride (NaCl) or potassium sulfate (K₂SO₄).[\[6\]](#)[\[14\]](#)
- Combine the murexide and the salt in a mortar.
- Grind the mixture to a fine, homogeneous powder using a pestle. This process is known as trituration.[\[16\]](#)
- Store the resulting dry powder in a tightly sealed, dry container, protected from light.[\[5\]](#) A small scoop of this mixture is used for each titration.[\[16\]](#)

Method B: Liquid Indicator

- Dissolve 150 mg of murexide in 100 g of absolute ethylene glycol.[\[14\]](#)
- Store in a tightly stoppered bottle. This solution should be used promptly as it can degrade over time.

This protocol outlines the determination of calcium concentration in a water sample using EDTA (ethylenediaminetetraacetic acid) as the titrant and murexide as the indicator.

Reagents and Equipment:

- Standardized 0.01 M EDTA solution
- 1 M Sodium Hydroxide (NaOH) solution
- Murexide indicator (solid mixture as prepared above)
- Water sample containing an unknown concentration of calcium ions
- Burette, Erlenmeyer flask, pipette, and magnetic stirrer

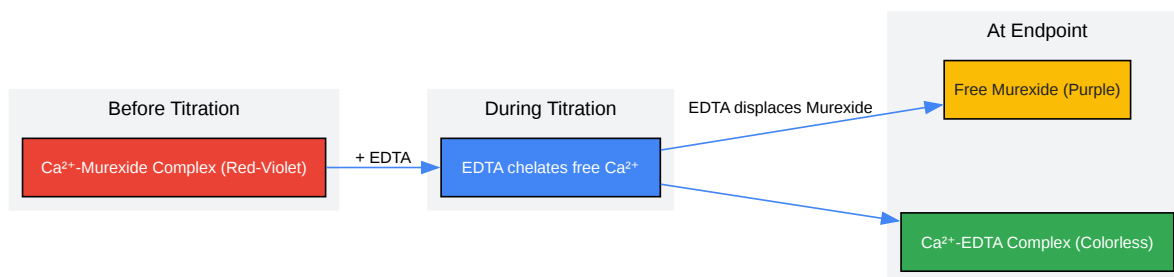
Procedure:

- Pipette a known volume (e.g., 100 mL) of the water sample into a 250 mL Erlenmeyer flask.
[\[15\]](#)[\[17\]](#)

- Add approximately 10 mL of 1 M NaOH solution to the sample to raise the pH to between 12 and 13.^[14]^[15] At this pH, any magnesium ions present will precipitate as magnesium hydroxide, preventing interference with the calcium titration.^[15]
- Add a small amount (a pinch or approximately 100-200 mg) of the murexide-NaCl solid indicator mixture to the flask.^[15]^[17] The solution should turn a pink or red-violet color, indicating the formation of the calcium-murexide complex.^[3]
- Titrate the solution immediately with the standardized 0.01 M EDTA solution, stirring continuously.^[14]
- As the EDTA is added, it will chelate the free calcium ions. Near the endpoint, the EDTA will begin to displace the calcium from the murexide complex.
- The endpoint is reached when the color of the solution changes sharply from pink/red-violet to a distinct purple.^[17] This color change signifies that all the calcium has been complexed by the EDTA.
- Record the volume of EDTA used. The concentration of calcium can then be calculated based on the stoichiometry of the reaction (1:1 molar ratio between Ca^{2+} and EDTA).^[15]

Visualization of Mechanisms and Workflows

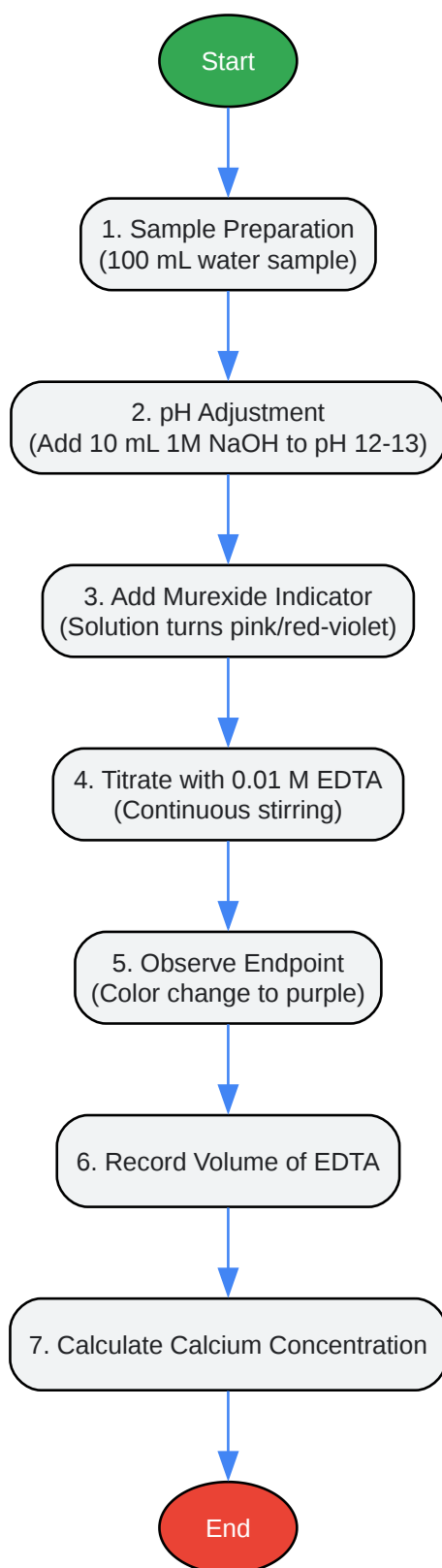
Murexide functions as a metal indicator by forming a colored complex with the metal ion being titrated. During the titration, the titrant (EDTA) displaces the indicator from the metal-indicator complex. The color change at the endpoint corresponds to the release of the free indicator into the solution.



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Caption: Mechanism of Murexide as a metal indicator in complexometric titration.

The following diagram illustrates the step-by-step workflow for the titrimetric determination of calcium concentration using murexide.



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Caption: Workflow for the determination of calcium via EDTA titration with Murexide.

Synthesis of Murexide

Murexide can be synthesized through several methods. A common laboratory preparation involves the reaction of alloxantin with ammonia.

Method:

- Heat alloxantin in ammonia gas to 100 °C.[6]
- Alternatively, digest alloxan with alcoholic ammonia at approximately 78 °C.[6]
- Another method involves treating uramil (5-aminobarbituric acid) with mercury oxide.[6][1]

A refined method for producing pure murexide involves:

- Dissolving alloxantin in a large excess of boiling absolute alcohol.
- Passing dry ammonia gas through the solution for about three hours.
- Filtering the precipitated murexide from the solution.
- Washing the precipitate with absolute alcohol and then drying it to obtain the anhydrous salt.
[6]

The synthesis of murexide is a multi-step process that begins with the degradative oxidation of uric acid using nitric acid to form intermediate products like alloxan and uramil, which then react to form purpuric acid. The addition of ammonia yields the final product, ammonium purpurate (murexide).[18][19]

Conclusion

Murexide (**Aminon**) remains a significant tool in analytical chemistry due to its reliable and clear indication of metal ion concentrations, particularly calcium. Its distinct color changes and well-understood complexometric behavior make it an invaluable reagent for researchers and scientists in various fields, including water quality analysis and materials science. This guide has provided the essential technical details required for its effective and accurate application.

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